

Interference of barium in the Rhodizonic acid disodium salt test for lead.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rhodizonic acid disodium*

Cat. No.: *B15597203*

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Technical Support Center: Rhodizonic Acid Disodium Salt Test for Lead

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **Rhodizonic acid disodium** salt test for the detection of lead. A primary focus of this guide is to address the common issue of interference from barium.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **Rhodizonic acid disodium** salt test for lead?

The **Rhodizonic acid disodium** salt test is a colorimetric method used for the qualitative detection of lead.^{[1][2]} In this test, a solution of sodium rhodizonate reacts with lead ions (Pb^{2+}) to form a colored complex. The color of the complex can vary depending on the pH of the solution.^[3]

Q2: What is the expected positive result for lead in this test?

A positive test for lead is typically indicated by the formation of a scarlet red to a blue-violet complex.^{[1][3]} The final color depends on the pH of the reaction medium. At a pH of 2.8, a scarlet or pink color is indicative of lead, which then turns to a stable blue-violet upon the addition of a dilute strong acid like hydrochloric acid (HCl).^{[1][3]}

Q3: Can other metals interfere with the Rhodizonic acid test for lead?

Yes, other divalent metals can react with sodium rhodizonate to form colored complexes.[3] Barium (Ba^{2+}) is a significant and common interferent, producing a red-brown or orange color.[3][4] Other metals such as strontium and copper may also react at neutral pH.[3]

Q4: How does barium interfere with the lead test?

Barium ions (Ba^{2+}) react with sodium rhodizonate to form a reddish-brown precipitate.[3] This color can be similar to the initial pink or red color formed by lead, potentially leading to a false-positive result.[4][5] Unlike the lead-rhodizonate complex, the color of the barium complex is generally independent of pH.[3]

Q5: How can I differentiate between a positive result for lead and interference from barium?

Differentiation is typically achieved by controlling the pH of the reaction and adding a strong acid. The lead-rhodizonate complex is stable in acidic conditions (pH 2.8), where it appears as a scarlet or pink color that transitions to a blue-violet color upon the addition of dilute HCl.[1][3] In contrast, most other metal rhodizonate complexes, including the one formed with barium, are unstable in strongly acidic solutions and will fade or disappear.[3] A patented method suggests the direct formation of a blue/purple complex specific to lead by using a strong acid from the start.[5]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
False positive red/pink color observed.	Interference from barium ions.	Acidify the sample to a pH of 2.8 with a tartaric acid/sodium bitartrate buffer before adding the rhodizonate solution. Confirm the presence of lead by adding a dilute solution of hydrochloric acid (e.g., 5% HCl). If the color changes to blue-violet, lead is present. ^[1] ^[3] If the color fades, the initial result was likely due to barium interference. ^[3]
No color change, even with a known lead-containing sample.	The sodium rhodizonate solution has degraded.	The sodium rhodizonate solution is unstable and should be freshly prepared for each use, appearing as a dark tea color. ^[1] ^[6]
Incorrect pH of the test solution.	Ensure the pH is adjusted to 2.8 using a suitable buffer solution (e.g., tartaric acid/sodium bitartrate) for optimal color development with lead. ^[1] ^[3]	
The final blue-violet color fades quickly.	This is a known characteristic of the final lead complex.	Document and photograph the results promptly after the addition of the hydrochloric acid solution. ^[1]
Inconsistent or weak color development.	Low concentration of lead in the sample.	Concentrate the sample if possible. Be aware of the detection limits of the test.
Improper sample preparation.	Ensure the sample is properly dissolved and accessible for the reaction. For solid	

samples, swabbing the surface with an acidic solution can help transfer the analyte.[7]

Quantitative Data Summary

While the rhodizonic acid test is primarily qualitative, understanding the detection limits is crucial for its proper application.

Analyte	Method	Detection Limit	Reference
Lead (Pb)	Sodium Rhodizonate Test	0.1 µg	[3]
Barium (Ba)	Sodium Rhodizonate Test	0.25 µg	[3]

Note: These values are indicative and can vary based on the specific experimental conditions.

Experimental Protocols

Standard Rhodizonic Acid Test for Lead (with potential for Barium interference)

This protocol is a general procedure and may need optimization for specific sample types.

Reagents:

- Saturated Sodium Rhodizonate Solution: Dissolve a small amount of **rhodizonic acid disodium** salt in distilled water to create a solution with the color of dark tea. This solution should be prepared fresh.[1][6]
- Buffer Solution (pH 2.8): Prepare a solution containing 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[6]
- 5% Hydrochloric Acid (HCl) Solution: Add 5 mL of concentrated HCl to 95 mL of distilled water.[6]

Procedure:

- Place a drop of the sample solution onto a piece of filter paper.
- Add a drop of the saturated sodium rhodizonate solution to the sample spot.
- Add a drop of the pH 2.8 buffer solution. A pink or red color indicates the possible presence of lead or other heavy metals.^[1]
- Add a drop of 5% HCl solution to the colored spot.
- Observation: If the pink/red color turns to a blue-violet, the presence of lead is confirmed.^[1]
If the color disappears, the initial result was likely due to an interfering ion like barium.

Modified Protocol to Mitigate Barium Interference

This modified procedure aims to increase the specificity for lead in the presence of barium.

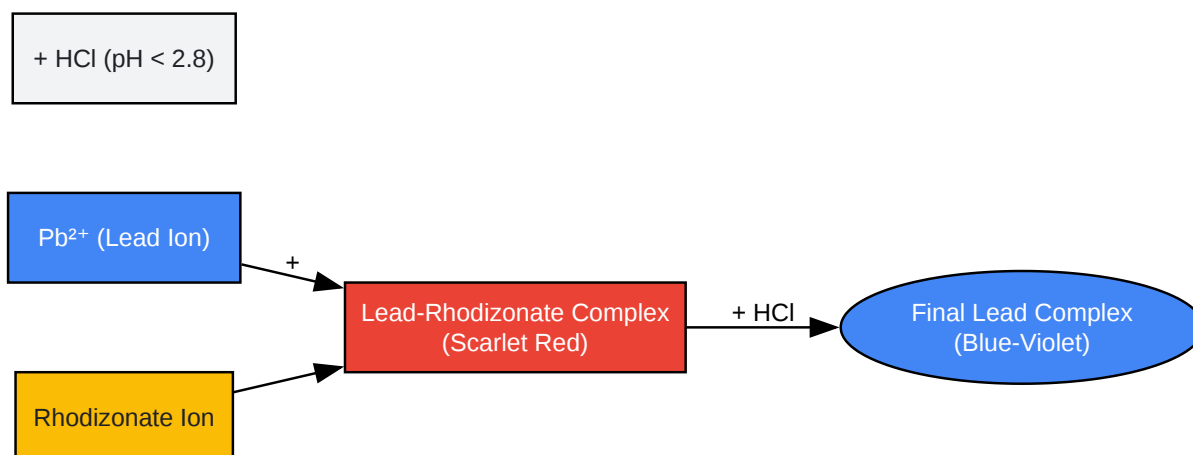
Reagents:

- Saturated Sodium Rhodizonate Solution (prepare as above).
- Dilute Hydrochloric Acid (e.g., 5% HCl).

Procedure:

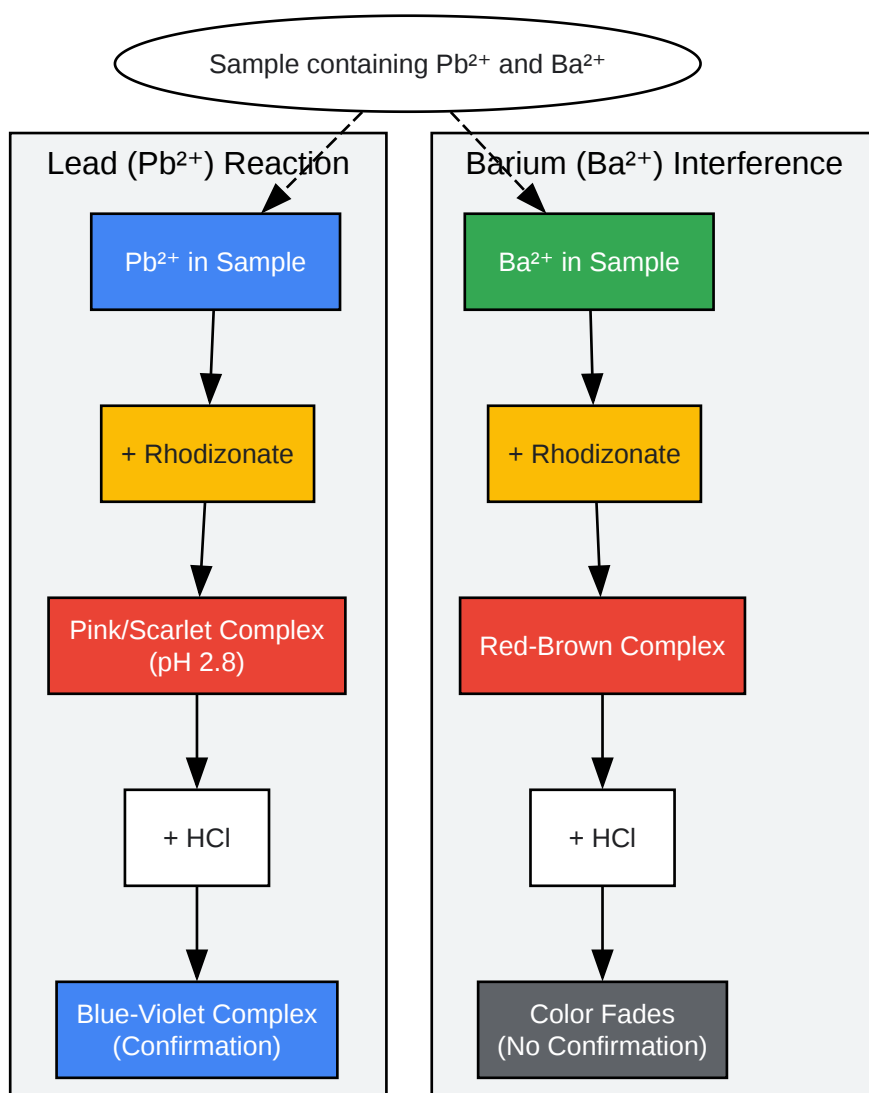
- Place a drop of the sample solution onto a piece of filter paper.
- Add a drop of the dilute HCl solution to the sample spot.
- Add a drop of the saturated sodium rhodizonate solution.
- Observation: The direct formation of a blue/purple color indicates the presence of lead, minimizing the ambiguity of the initial pink/red formation.^[5]

Visualizations



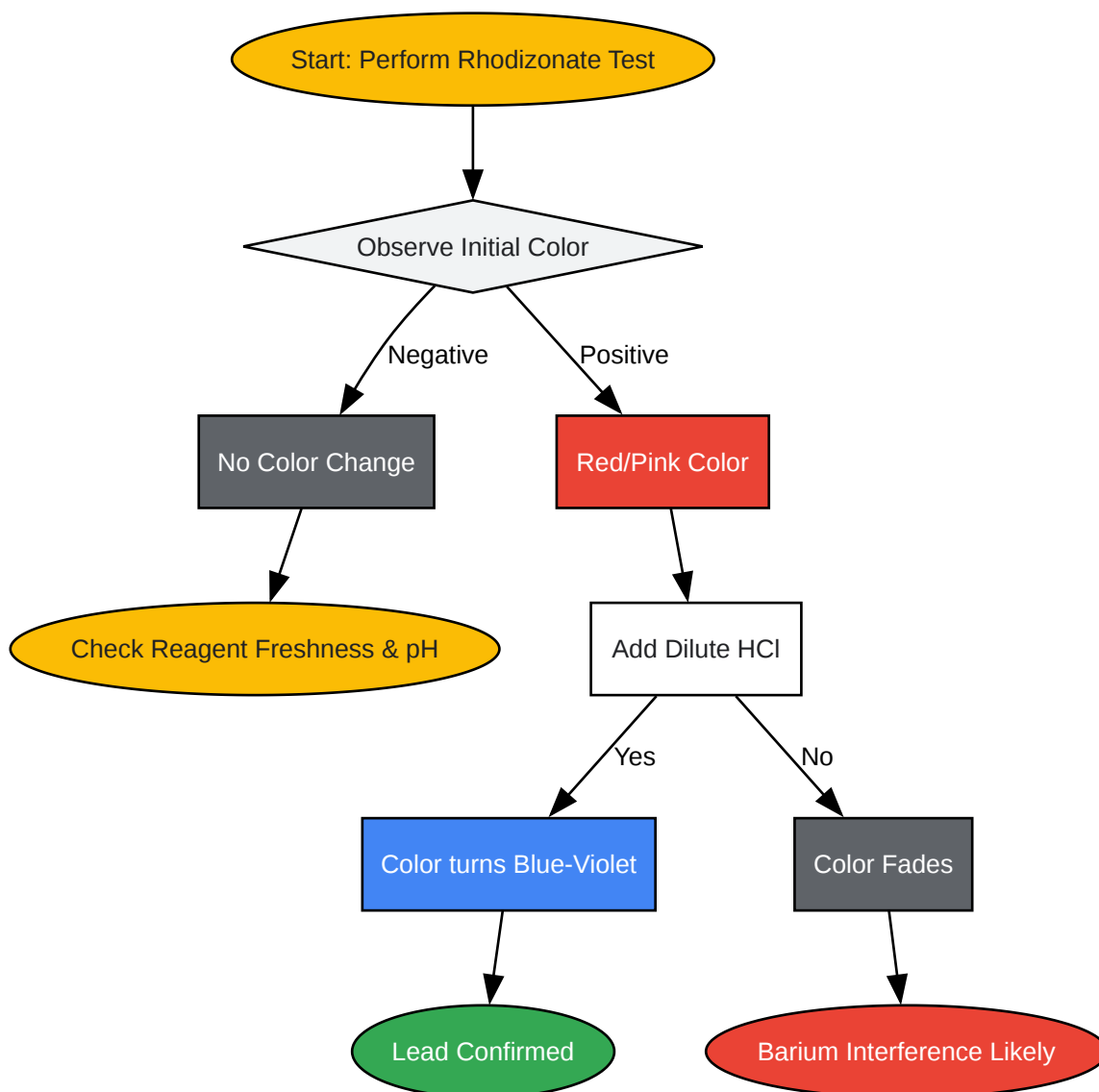
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Caption: Reaction pathway for the detection of lead using rhodizonic acid.



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Caption: Differentiating lead detection from barium interference.



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Caption: Troubleshooting workflow for the rhodizonic acid test.

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References

- 1. Archived | Firearms Examiner Training | Sodium Rhodizonate Test | National Institute of Justice [nij.ojp.gov]
- 2. Module 12 :: Sodium Rhodizonate Test [archive.gfjc.fiu.edu]
- 3. researchgate.net [researchgate.net]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. US6800485B2 - Chemical spot test for lead in paint and other media - Google Patents [patents.google.com]
- 6. portal.ct.gov [portal.ct.gov]
- 7. crimelab.phoenix.gov [crimelab.phoenix.gov]
- To cite this document: BenchChem. [Interference of barium in the Rhodizonic acid disodium salt test for lead.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597203#interference-of-barium-in-the-rhodizonic-acid-disodium-salt-test-for-lead]

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